

Application Notes and Protocols: AMPK Activator 14 in Primary Neuron Culture

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Compound of Interest

Compound Name: AMPK activator 14

Cat. No.: B12376889

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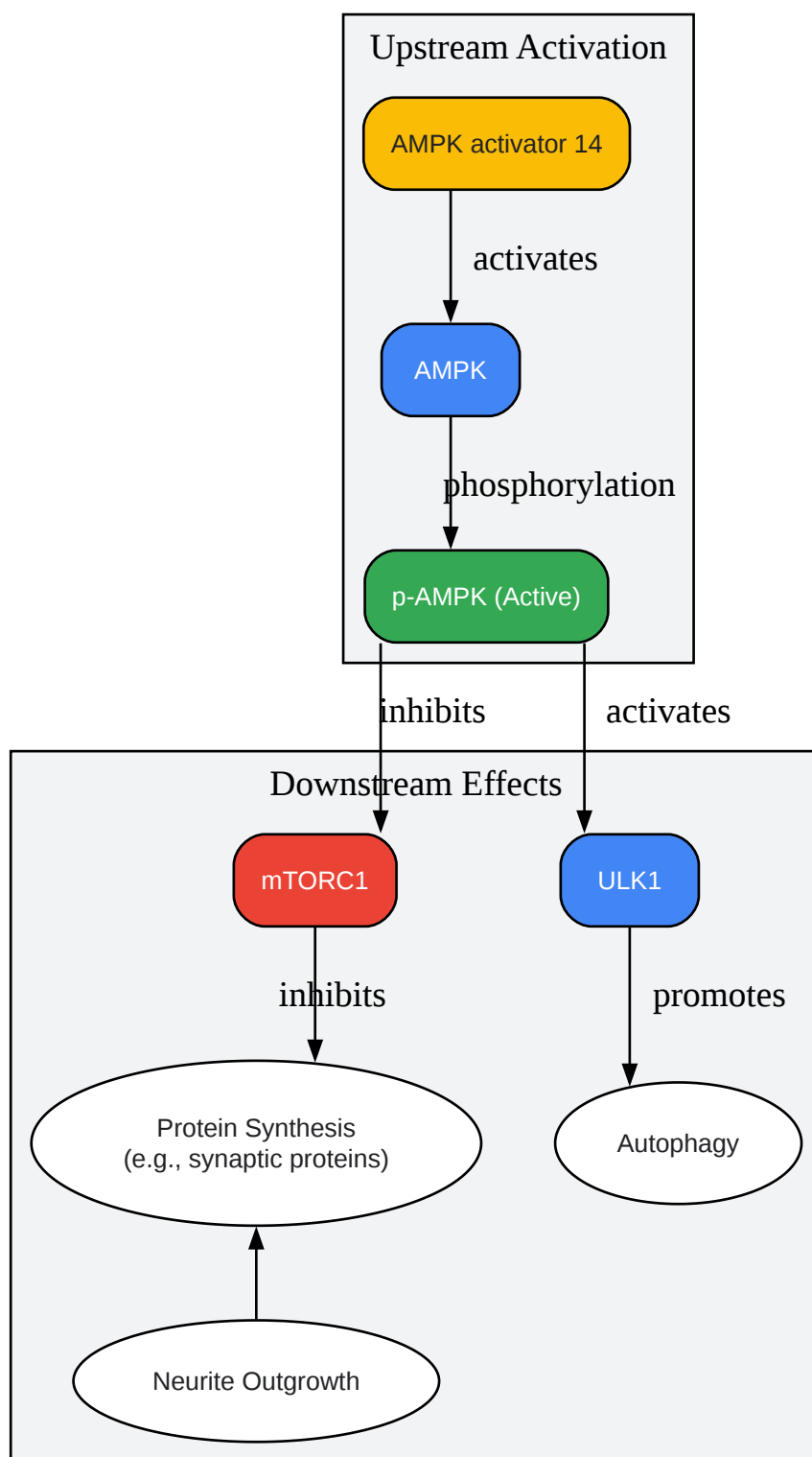
Introduction

AMP-activated protein kinase (AMPK) is a crucial cellular energy sensor that plays a pivotal role in maintaining cellular homeostasis. In the nervous system, AMPK is involved in a variety of processes, including neuronal development, synaptic plasticity, and responses to metabolic stress.[1] Activation of AMPK can trigger downstream signaling cascades that influence protein synthesis, autophagy, and mitochondrial biogenesis, making it a compelling target for therapeutic intervention in neurological disorders.

"**AMPK activator 14**," also referred to as compound 32, is an orally active and indirect activator of AMPK.[2] While its primary characterization has been in the context of metabolic diseases such as Type II diabetes, its potential effects on neuronal cells are of significant interest to the neuroscience community. These application notes provide a comprehensive overview of the potential use of **AMPK activator 14** in primary neuron cultures, including detailed protocols for key experiments and expected outcomes based on the known effects of other AMPK activators.

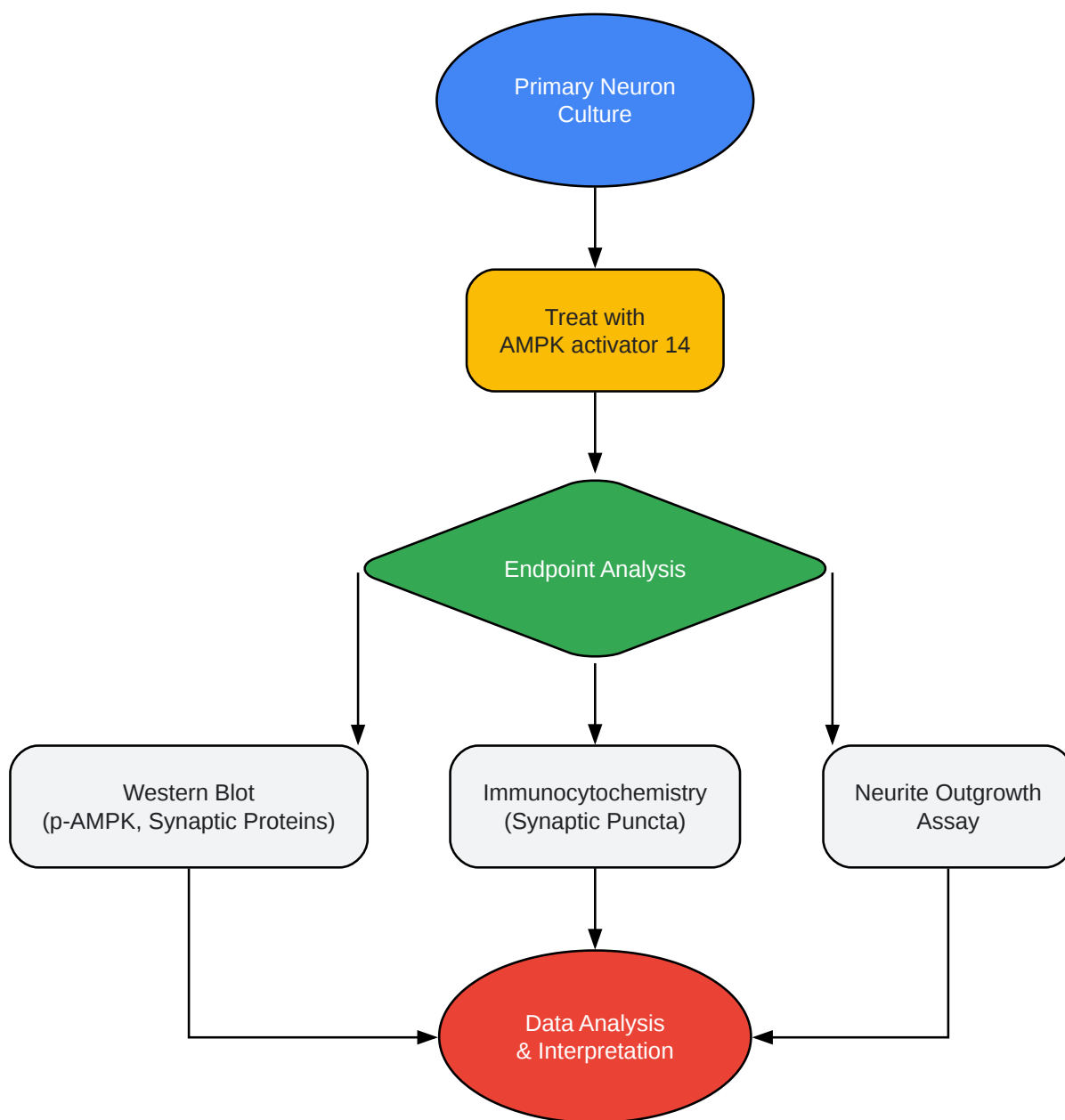
Signaling Pathways and Experimental Workflow

Activation of AMPK by a small molecule activator like **AMPK activator 14** initiates a cascade of downstream signaling events. A generalized representation of this pathway and a typical experimental workflow for studying its effects in primary neurons are depicted below.



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Figure 1: Simplified AMPK signaling pathway in neurons.



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References

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- 2. [medchemexpress.com](https://www.medchemexpress.com) [[medchemexpress.com](https://www.medchemexpress.com)]
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